

Technical Guide: Safety and Handling of Methyl 2-(2-nitrophenyl)acetate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Methyl 2-(2-nitrophenyl)acetate

Cat. No.: B1268029

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **Methyl 2-(2-nitrophenyl)acetate** (CAS No: 30095-98-8). The content is intended for professionals in research and development who may handle this compound.

Chemical Identification and Properties

Methyl 2-(2-nitrophenyl)acetate is an organic compound with the molecular formula $C_9H_9NO_4$.^[1] It is also known by other names including methyl o-nitrophenylacetate and 2-nitrophenylacetic acid methyl ester.^[1]







Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Weight	195.17 g/mol	PubChem[1]
Molecular Formula	C ₉ H ₉ NO ₄	PubChem[1]
CAS Number	30095-98-8	PubChem[1]
Appearance	Not specified in detail, but related compounds are often solids or oils.	General Knowledge
IUPAC Name	methyl 2-(2-nitrophenyl)acetate	PubChem[1]
InChI	InChI=1S/C9H9NO4/c1-14-9(11)6-7-4-2-3-5-8(7)10(12)13/h2-5H,6H2,1H3	PubChem[1]
InChIKey	SWMFAAPTSMVULA-UHFFFAOYSA-N	PubChem[1]
SMILES	COC(=O)CC1=CC=CC=C1--INVALID-LINK--[O-]	PubChem[1]
Kovats Retention Index (Semi-standard non-polar)	1554	PubChem[1]

Safety and Hazard Information

Methyl 2-(2-nitrophenyl)acetate is classified as a hazardous substance. The following table summarizes its GHS classification and associated hazard statements.

Table 2: GHS Hazard Classification

Hazard Class	Pictogram	Signal Word	Hazard Statement
Acute toxicity, oral (Category 4)	 alt text	Warning	H302: Harmful if swallowed[1]
Acute toxicity, dermal (Category 4)	 alt text	Warning	H312: Harmful in contact with skin[1]
Skin corrosion/irritation (Category 2)	 alt text	Warning	H315: Causes skin irritation[1]
Serious eye damage/eye irritation (Category 2A)	 alt text	Warning	H319: Causes serious eye irritation[1]
Acute toxicity, inhalation (Category 4)	 alt text	Warning	H332: Harmful if inhaled[1]
Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)	 alt text	Warning	H335: May cause respiratory irritation[1]

Handling and Storage Precautions

Proper handling and storage are crucial to minimize risks associated with **Methyl 2-(2-nitrophenyl)acetate**.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ensure eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.

- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: If working outside a fume hood or with the potential for aerosol generation, use a NIOSH-approved respirator with an appropriate cartridge.

General Hygiene:

- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

Storage:

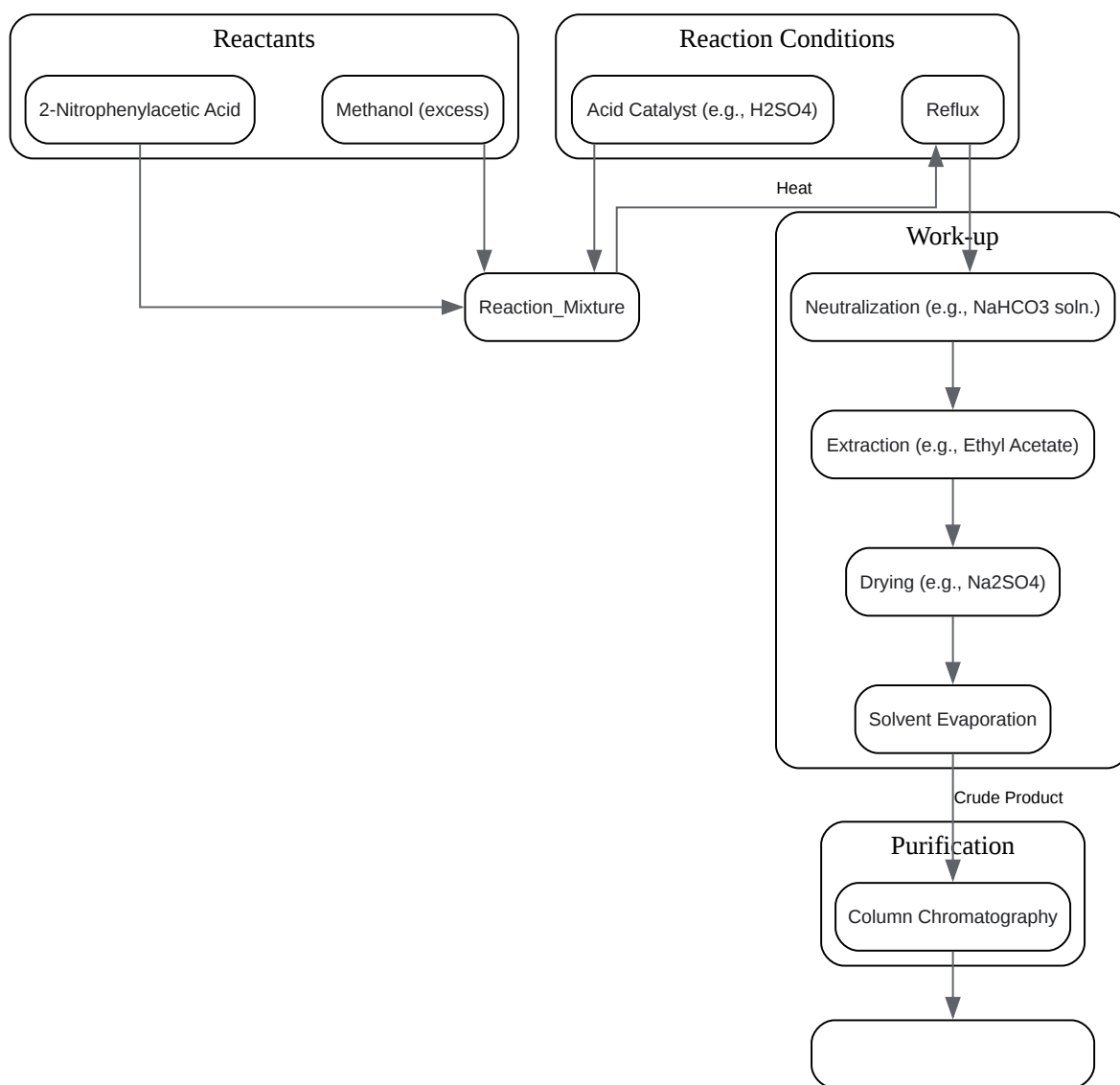
- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.

Experimental Protocols

Synthesis

A specific, peer-reviewed, and detailed experimental protocol for the synthesis of **Methyl 2-(2-nitrophenyl)acetate** was not identified in the available literature. However, a plausible synthetic route would involve the esterification of 2-nitrophenylacetic acid with methanol in the presence of an acid catalyst (e.g., sulfuric acid).

Theoretical Synthesis Workflow:



[Click to download full resolution via product page](#)

Caption: Theoretical workflow for the synthesis of **Methyl 2-(2-nitrophenyl)acetate**.

Disclaimer: This is a generalized, theoretical procedure. Researchers should consult standard organic chemistry texts and perform a thorough risk assessment before attempting any synthesis.

Analytical Methods

Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS data for **Methyl 2-(2-nitrophenyl)acetate** is available in the PubChem database.^[1] Key mass spectral peaks (m/z) and their relative intensities are provided, which can be used for identification.^[1]

- Instrumentation: JEOL JMS-01-SG with Electron Ionization (EI-B).^[1]
- Major Peaks (m/z) and Relative Intensity:
 - 149 (99.99)
 - 78 (57.30)
 - 65 (41.00)
 - 89 (23.40)
 - 91 (22.10)^[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy: While detailed spectra are not readily available, ¹H and ¹³C NMR data for **Methyl 2-(2-nitrophenyl)acetate** would be expected to show characteristic peaks corresponding to the aromatic protons, the methylene protons, and the methyl ester protons, as well as the corresponding carbon signals.

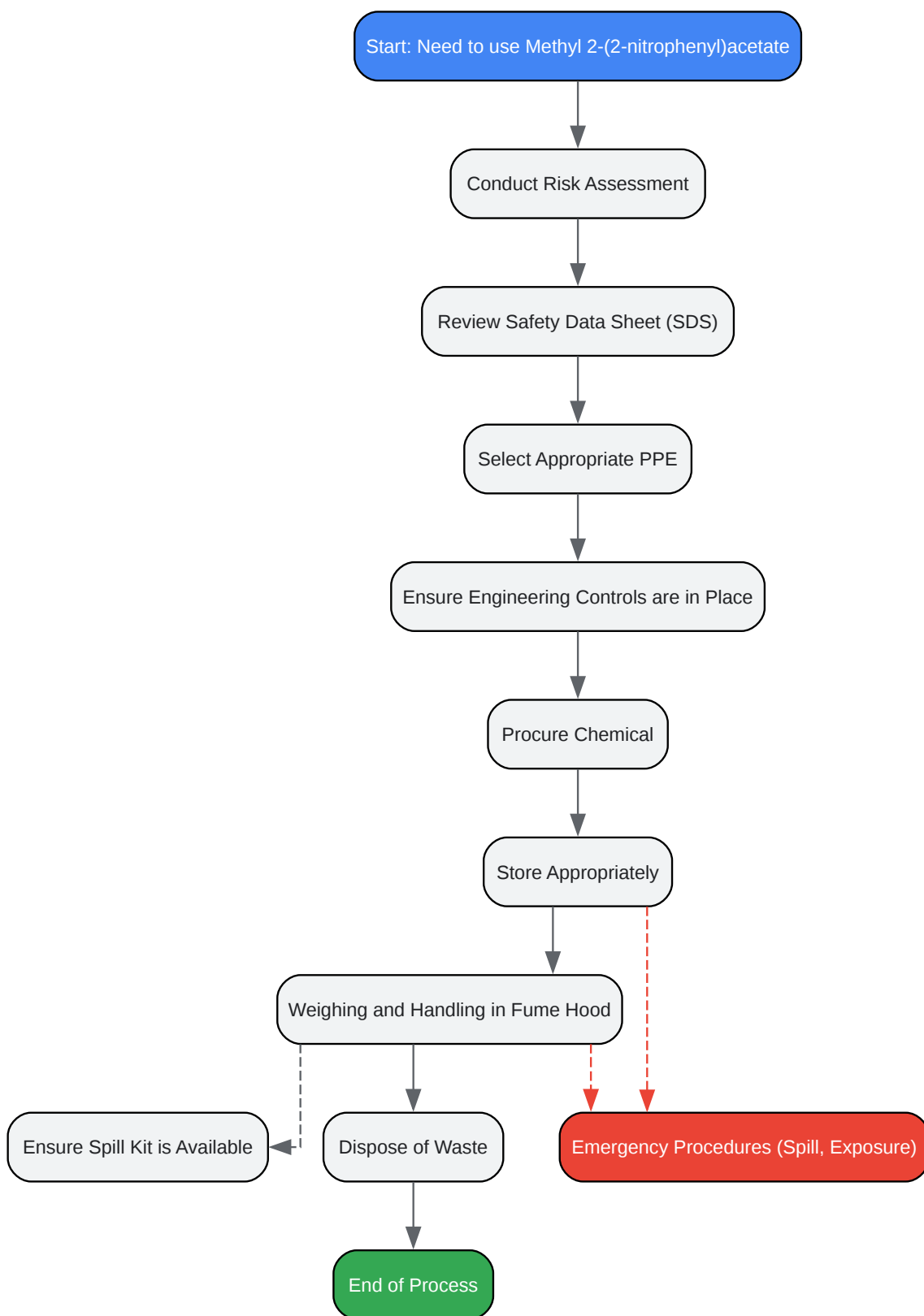
High-Performance Liquid Chromatography (HPLC): A specific HPLC method for **Methyl 2-(2-nitrophenyl)acetate** is not detailed in the literature. However, a general reversed-phase HPLC method could be developed for its analysis, similar to methods used for other nitrophenyl compounds.

- Column: C18 reversed-phase column.
- Mobile Phase: A gradient of acetonitrile and water, possibly with a buffer such as acetate buffer.

- Detection: UV detection at a wavelength suitable for nitroaromatic compounds (e.g., 254 nm).

Logical Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **Methyl 2-(2-nitrophenyl)acetate** from procurement to disposal.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe handling of **Methyl 2-(2-nitrophenyl)acetate**.

Biological Activity and Signaling Pathways

Currently, there is no significant information available in the public domain regarding the specific biological activity or involvement of **Methyl 2-(2-nitrophenyl)acetate** in defined signaling pathways. As a chemical intermediate, it is primarily used in the synthesis of other molecules.

This guide is intended to provide a summary of the available safety and handling information for **Methyl 2-(2-nitrophenyl)acetate**. It is not exhaustive and should be used in conjunction with a comprehensive risk assessment and adherence to all institutional and regulatory safety protocols.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Methyl 2-(2-nitrophenyl)acetate | C₉H₉NO₄ | CID 520464 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: Safety and Handling of Methyl 2-(2-nitrophenyl)acetate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1268029#methyl-2-2-nitrophenyl-acetate-safety-and-handling-precautions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com